A Comparative Guide to Tungsten-186 Neutron Capture Cross-Section Data

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Tungsten-186	
Cat. No.:	B077642	Get Quote

This guide provides a detailed comparison of experimental data and evaluated nuclear data libraries for the **Tungsten-186** (^{186}W) neutron capture cross-section (^{186}W(n,γ)^{187}W). It is intended for researchers, scientists, and drug development professionals who rely on accurate nuclear data for their applications.

Data Presentation: Experimental vs. Evaluated Cross-Sections

The following table summarizes recent experimental measurements of the ^{186}W(n,γ) cross-section and compares them with values from the latest major evaluated nuclear data libraries: ENDF/B-VIII.0, JEFF-3.3, JENDL-5, and CENDL-3.2.

Neutron Energy	Experimental Cross-Section (barns)	ENDF/B-VIII.0 (barns)	JEFF-3.3 (barns)	JENDL-5 (barns)	CENDL-3.2 (barns)
Thermal (0.0253 eV)	37.5 ± 1.3[1]	38.3	38.3	38.3	38.3
	37.8 ± 1.8[2]				
	39.08 ± 2.6[3]				
	38.75 ± 0.98[3]				
	39.56 ± 2.65[4]				
	32.17 ± 4.22[4]				
	31.76 ± 0.63[4]				
0.0536 eV	26.6 ± 1.6[5]	26.1	26.1	26.1	26.1
2.6 - 2000 keV	See original data for detailed resonance structures[6]	Evaluated data available in libraries	Evaluated data available in libraries	Evaluated data available in libraries	Evaluated data available in libraries

Note: The evaluated data libraries generally show good agreement with the experimental results at thermal energy, with most values clustering around 38 barns. Discrepancies exist among different experimental measurements, which can be attributed to variations in experimental techniques and uncertainty analyses. For the resonance region in the keV range, a detailed graphical comparison is more appropriate than a tabular one due to the complex structure of the cross-section.

Experimental Protocols

Two primary methods have been employed for the measurement of the ^{186}W(n,γ) cross-section: the activation method and the time-of-flight (TOF) method.
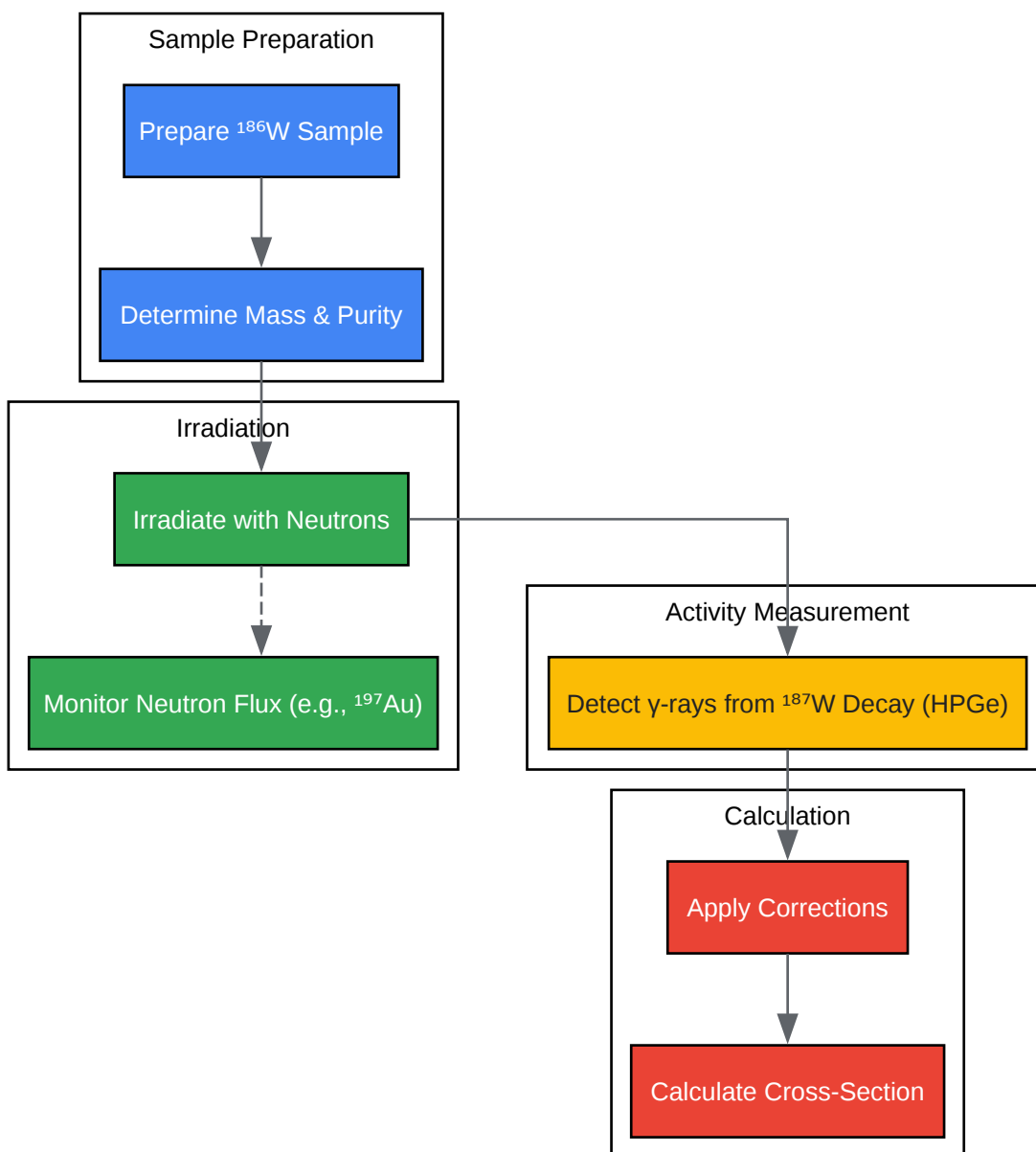
Activation Method

The activation method is a common technique for measuring neutron capture cross-sections, particularly at thermal energies.

Methodology:

- Sample Preparation: A sample of **Tungsten-186**, often in the form of a thin foil or powder, is prepared. The isotopic purity and mass of the sample are precisely determined.

- Irradiation: The sample is irradiated with a known neutron flux. For thermal cross-section measurements, this is typically done in a nuclear reactor's thermal column or using a filtered neutron beam to ensure the neutrons have a well-defined thermal energy spectrum (e.g., 0.0253 eV)[1][7]. The neutron flux is often monitored using a standard reaction with a well-known cross-section, such as the ^{197}Au(n,γ)^{198}Au reaction[1][7].

- Activity Measurement: After irradiation, the sample becomes radioactive due to the formation of ^{187}W. The activity of the ^{187}W is measured by detecting the gamma rays emitted during its radioactive decay. High-purity germanium (HPGe) detectors are commonly used for this purpose due to their excellent energy resolution[1][8].

- Cross-Section Calculation: The neutron capture cross-section is then calculated based on the measured activity, the known neutron flux, the number of target nuclei in the sample, and the decay properties of ^{187}W. Corrections are applied for factors such as gamma-ray self-absorption in the sample, neutron scattering, and detector efficiency.

Activation Method Workflow

Sample Preparation

Prepare ^{186}W Sample

Determine Mass & Purity

Irradiation

Irradiate with Neutrons

Monitor Neutron Flux (e.g., ^{197}Au)

Activity Measurement

Detect γ-rays from ^{187}W Decay (HPGe)

Calculation

Apply Corrections

Calculate Cross-Section

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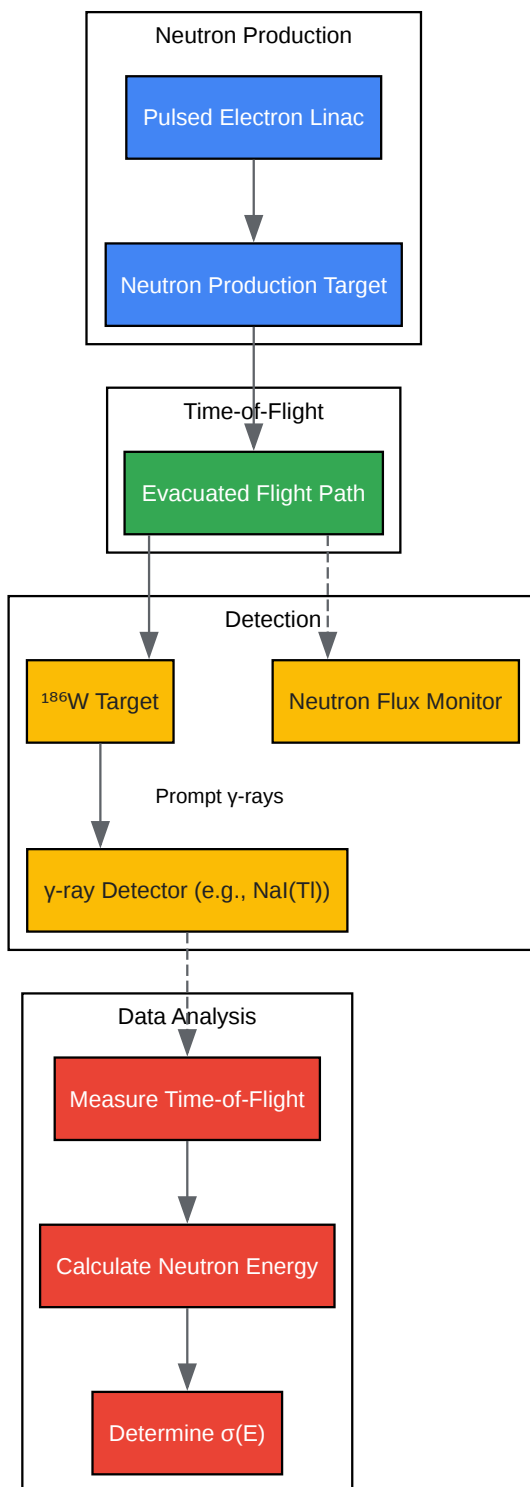
Activation Method Workflow

Time-of-Flight (TOF) Method

The Time-of-Flight (TOF) method is used to measure neutron cross-sections as a function of neutron energy, particularly in the resonance region (keV energies).

Methodology:

- Pulsed Neutron Source: A pulsed beam of neutrons is generated, typically by an electron linear accelerator (linac). The neutrons have a wide range of energies.

- Flight Path: The neutrons travel down a long, evacuated tube called a flight path. The length of the flight path is precisely known.

- Target: The ^{186}W sample is placed at the end of the flight path.

- Detection: When a neutron is captured by a ^{186}W nucleus, prompt gamma rays are emitted. These gamma rays are detected by scintillators (e.g., NaI(Tl) or C_6D_6) or other gamma-ray detectors placed around the sample. A separate neutron detector is placed in the beamline to measure the neutron flux.

- Time Measurement: The time it takes for a neutron to travel from the source to the target is measured. Since the flight path length is known, the neutron's velocity, and therefore its kinetic energy, can be determined.

- Data Analysis: By correlating the detection of a capture gamma ray with the time-of-flight of the neutron that caused the capture event, the neutron capture cross-section can be determined as a function of neutron energy. The data is typically normalized to a standard with a well-known capture cross-section, such as ^{197}Au.

Time-of-Flight (TOF) Method Workflow

Neutron Production

Pulsed Electron Linac

Neutron Production Target

Time-of-Flight

Evacuated Flight Path

Detection

^{186}W Target

Neutron Flux Monitor

Prompt γ-rays

γ-ray Detector (e.g., NaI(Tl))

Data Analysis

Measure Time-of-Flight

Calculate Neutron Energy

Determine σ(E)

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Time-of-Flight (TOF) Method Workflow

Conclusion

The neutron capture cross-section of **Tungsten-186** is a critical parameter in various scientific and technological fields. While recent experimental measurements at thermal energies have provided relatively consistent values, some discrepancies still exist, highlighting the importance of well-characterized experimental conditions and thorough uncertainty analysis. The major evaluated nuclear data libraries are in good agreement with the bulk of the experimental data at thermal energies. For the resonance region, the Time-of-Flight technique provides essential data for validating and improving the evaluated libraries. Researchers and professionals requiring high-precision data should consult the latest versions of the evaluated libraries and consider the uncertainties associated with both experimental and evaluated data.

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- To cite this document: BenchChem. [A Comparative Guide to Tungsten-186 Neutron Capture Cross-Section Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077642#validation-of-tungsten-186-neutron-capture-cross-section-data]

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